

# The Solubility of Ferrous Oxalate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: FERROUS OXALATE

CAS No.: 15843-42-2

Cat. No.: B1226959

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An In-depth Examination of the Aqueous and Organic Solubility of a Key Chemical Compound

This technical guide provides a comprehensive overview of the solubility of **ferrous oxalate** ( $\text{FeC}_2\text{O}_4$ ), a compound of significant interest in various fields, including materials science, analytical chemistry, and drug development. For researchers, scientists, and drug development professionals, a thorough understanding of a compound's solubility is critical for its application and formulation. This document details the solubility of **ferrous oxalate** in aqueous and organic media, outlines the factors influencing its dissolution, and provides detailed experimental protocols for its quantification.

## Quantitative Solubility Data

The solubility of **ferrous oxalate** is a critical parameter for its use in various applications. The following tables summarize the available quantitative data for its solubility in water and note the general insolubility in common organic solvents.

## Solubility in Water

**Ferrous oxalate** is sparingly soluble in water, with its solubility showing a positive correlation with temperature. The most commonly cited form is the dihydrate ( $\text{FeC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ ).

| Temperature (°C) | Solubility (g / 100 mL) | Molar Solubility (mol/L) <sup>1</sup> | Ksp (Solubility Product Constant) <sup>2</sup> |
|------------------|-------------------------|---------------------------------------|------------------------------------------------|
| 20               | 0.008                   | $4.45 \times 10^{-4}$                 | $1.98 \times 10^{-7}$                          |
| 25               | 0.097[1][2]             | $5.39 \times 10^{-3}$                 | $2.91 \times 10^{-5}$                          |

<sup>1</sup> Molar solubility calculated based on the molecular weight of **ferrous oxalate** dihydrate (179.89 g/mol). <sup>2</sup> Ksp is calculated from the molar solubility (s) as  $\text{Ksp} = \text{s}^2$ .

Note: There is limited publicly available data on the solubility of **ferrous oxalate** in water across a broad range of temperatures.

## Solubility in Organic Solvents

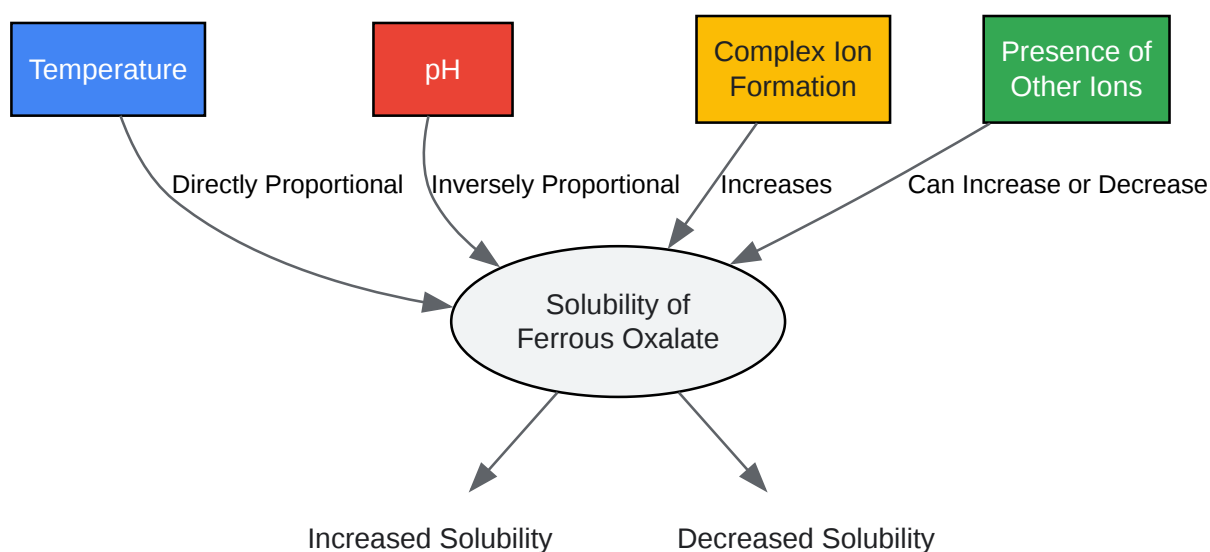
**Ferrous oxalate** is generally considered insoluble in common organic solvents.[3] While specific quantitative data is scarce in publicly available literature, its ionic and polymeric nature suggests poor solubility in non-polar and many polar organic solvents.[1]

| Solvent                   | Chemical Formula                | Solubility                 |
|---------------------------|---------------------------------|----------------------------|
| Methanol                  | $\text{CH}_3\text{OH}$          | Insoluble (qualitative)[4] |
| Ethanol                   | $\text{C}_2\text{H}_5\text{OH}$ | Insoluble (qualitative)[4] |
| Acetone                   | $\text{C}_3\text{H}_6\text{O}$  | Data not available         |
| Dimethyl Sulfoxide (DMSO) | $\text{C}_2\text{H}_6\text{OS}$ | Data not available         |
| Dimethylformamide (DMF)   | $\text{C}_3\text{H}_7\text{NO}$ | Data not available         |

## Factors Influencing Ferrous Oxalate Solubility

Several factors can significantly impact the solubility of **ferrous oxalate** in aqueous solutions. Understanding these factors is crucial for controlling its precipitation and dissolution.

- Temperature: The solubility of **ferrous oxalate** in water increases with a rise in temperature. [5]
- pH: **Ferrous oxalate**'s solubility is highly dependent on pH. It is more soluble in acidic solutions.[6][7] In neutral to basic solutions, it tends to precipitate.[5]
- Complex Ion Formation: The presence of certain ligands or excess oxalate ions can lead to the formation of soluble iron-oxalate complexes, such as  $[\text{Fe}(\text{C}_2\text{O}_4)_2]^{2-}$ , which increases the overall solubility.[5][8]
- Presence of Other Ions: The common ion effect can reduce the solubility of **ferrous oxalate**. Conversely, the presence of other ions can affect the ionic strength of the solution, which can influence solubility.



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Caption: Factors influencing the solubility of **ferrous oxalate**.

## Experimental Protocols for Solubility Determination

Accurate determination of **ferrous oxalate** solubility can be achieved through several analytical methods. Below are detailed protocols for three common approaches.

## Spectrophotometric Determination of Ferrous Ion Concentration

This method relies on the reaction of ferrous ions ( $\text{Fe}^{2+}$ ) with 1,10-phenanthroline to form a stable, orange-red complex,  $[\text{Fe}(\text{phen})_3]^{2+}$ , which can be quantified using a spectrophotometer at its maximum absorbance wavelength ( $\lambda_{\text{max}}$ ) of approximately 510 nm.[9]

### Reagents and Equipment:

- **Ferrous oxalate** dihydrate ( $\text{FeC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ )
- Deionized water
- Hydroxylamine hydrochloride solution (10% w/v)
- 1,10-phenanthroline solution (0.1% w/v in 50% ethanol)
- Sodium acetate buffer solution (1 M)
- Standard iron solution (e.g., from ferrous ammonium sulfate)
- Volumetric flasks and pipettes
- Spectrophotometer
- Constant temperature water bath/shaker

### Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **ferrous oxalate** dihydrate to a known volume of deionized water in an Erlenmeyer flask.
  - Place the flask in a constant temperature water bath shaker and agitate for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
  - Allow the solution to stand at the constant temperature for any undissolved solid to settle.

- Carefully filter the supernatant through a fine filter paper to obtain a clear, saturated solution.
- Preparation of Standard Curve:
  - Prepare a series of standard solutions of known  $\text{Fe}^{2+}$  concentrations from the standard iron solution.
  - To a series of volumetric flasks, add a known volume of each standard, 1 mL of hydroxylamine hydrochloride solution, 10 mL of 1,10-phenanthroline solution, and 8 mL of sodium acetate buffer.[\[10\]](#)
  - Dilute to the mark with deionized water and allow 10 minutes for color development.[\[10\]](#)
  - Measure the absorbance of each standard at 510 nm against a reagent blank.
  - Plot a calibration curve of absorbance versus  $\text{Fe}^{2+}$  concentration.
- Analysis of Saturated Solution:
  - Take a known aliquot of the filtered saturated **ferrous oxalate** solution and place it in a volumetric flask.
  - Add 1 mL of hydroxylamine hydrochloride solution, 10 mL of 1,10-phenanthroline solution, and 8 mL of sodium acetate buffer.[\[10\]](#)
  - Dilute to the mark with deionized water and allow 10 minutes for color development.
  - Measure the absorbance of the solution at 510 nm.
  - Determine the  $\text{Fe}^{2+}$  concentration from the calibration curve.
- Calculation of Solubility:
  - The molar solubility of **ferrous oxalate** is equal to the determined molar concentration of  $\text{Fe}^{2+}$ .

- Convert the molar solubility to g/100 mL using the molecular weight of **ferrous oxalate** dihydrate.

## Titrimetric Determination of Oxalate Concentration

This method involves the titration of the oxalate ion in a saturated solution with a standardized solution of potassium permanganate ( $\text{KMnO}_4$ ) in an acidic medium. The permanganate ion acts as its own indicator.

Reagents and Equipment:

- **Ferrous oxalate** dihydrate
- Deionized water
- Standardized potassium permanganate solution (~0.02 M)
- Sulfuric acid (1 M)
- Burette, pipette, conical flasks
- Hot plate

Procedure:

- Preparation of Saturated Solution:
  - Prepare a saturated solution of **ferrous oxalate** as described in the spectrophotometric method.
- Titration:
  - Pipette a known volume (e.g., 25 mL) of the clear, saturated **ferrous oxalate** solution into a conical flask.
  - Add an equal volume of 1 M sulfuric acid to the flask.
  - Heat the solution to 60-70°C.[\[11\]](#)

- Titrate the hot solution with the standardized  $\text{KMnO}_4$  solution from the burette until a faint, persistent pink color is observed.[12]
- Record the volume of  $\text{KMnO}_4$  solution used.
- Calculation of Solubility:
  - The balanced redox reaction is:  $5 \text{C}_2\text{O}_4^{2-} + 2 \text{MnO}_4^- + 16 \text{H}^+ \rightarrow 10 \text{CO}_2 + 2 \text{Mn}^{2+} + 8 \text{H}_2\text{O}$
  - From the stoichiometry, 5 moles of oxalate react with 2 moles of permanganate.
  - Calculate the moles of  $\text{MnO}_4^-$  used in the titration.
  - Calculate the moles of  $\text{C}_2\text{O}_4^{2-}$  in the aliquot of the saturated solution.
  - The molar solubility of **ferrous oxalate** is equal to the molar concentration of the oxalate ion.
  - Convert the molar solubility to g/100 mL.

## Gravimetric Determination of Ferrous Oxalate

This is a direct method to determine the amount of dissolved solid in a known volume of a saturated solution.

Reagents and Equipment:

- **Ferrous oxalate** dihydrate
- Deionized water
- Evaporating dish
- Analytical balance
- Oven
- Volumetric pipette

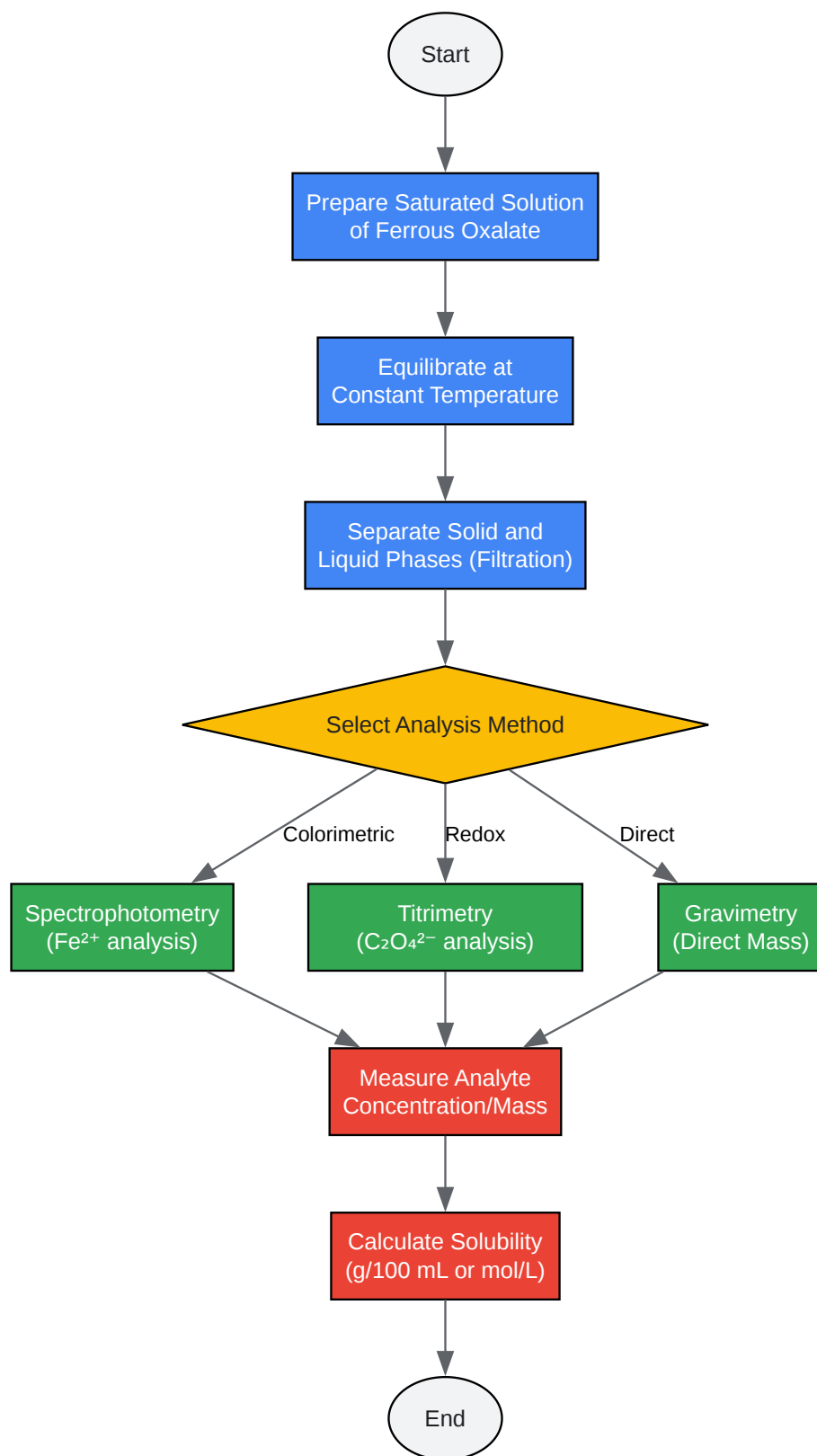
#### Procedure:

- Preparation of Saturated Solution:
  - Prepare a saturated solution of **ferrous oxalate** as described previously.
- Gravimetric Analysis:
  - Accurately weigh a clean, dry evaporating dish.
  - Carefully pipette a known volume (e.g., 50 or 100 mL) of the clear, saturated solution into the evaporating dish.
  - Gently heat the evaporating dish to evaporate the water. Avoid boiling to prevent splattering.
  - Once the water has evaporated, place the dish in an oven at a temperature sufficient to dry the residue without decomposition (e.g., 100-110°C).
  - Cool the dish in a desiccator and weigh it.
  - Repeat the drying and weighing process until a constant mass is obtained.
- Calculation of Solubility:
  - The mass of the dissolved **ferrous oxalate** is the difference between the final and initial mass of the evaporating dish.
  - Calculate the solubility in g/100 mL by dividing the mass of the residue by the volume of the solution taken and multiplying by 100.

## Experimental Workflow for Solubility Determination

The following diagram illustrates a general workflow for the experimental determination of **ferrous oxalate** solubility.





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